

# Application Notes and Protocols for Preparing AR-C141990 Stock Solution with DMSO

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## Compound of Interest

Compound Name: AR-C141990

Cat. No.: B1666081

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This document provides a comprehensive guide for the preparation, storage, and handling of **AR-C141990** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent. **AR-C141990** is a potent and selective inhibitor of the Monocarboxylate Transporter 1 (MCT1), a key protein involved in the transport of lactate and other monocarboxylates across cell membranes.<sup>[1][2]</sup> Its inhibitory action on MCT1 makes it a valuable tool in cancer metabolism research and as a potential immunosuppressant.<sup>[1][2]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative information for **AR-C141990** hydrochloride, the commonly available salt form of this compound. It is crucial to always refer to the batch-specific molecular weight provided on the product's vial or Certificate of Analysis for the most accurate calculations.

Parameter	Value	Reference
Compound Name	AR-C141990 hydrochloride	
Molecular Weight (MW)	529.05 g/mol	
Appearance	Solid powder	[1]
Recommended Solvent	DMSO (Dimethyl Sulfoxide)	[1]
Maximum Solubility in DMSO	100 mM (49.26 mg/mL)	
Storage of Powder	-20°C for up to 3 years	[1]
Storage of Stock Solution	-80°C for up to 1 year	[1]

## Experimental Protocol: Preparation of a 10 mM AR-C141990 Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **AR-C141990** hydrochloride in DMSO.

Materials:

- **AR-C141990** hydrochloride powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryogenic vials
- Calibrated precision balance
- Calibrated micropipettes and sterile tips

Procedure:

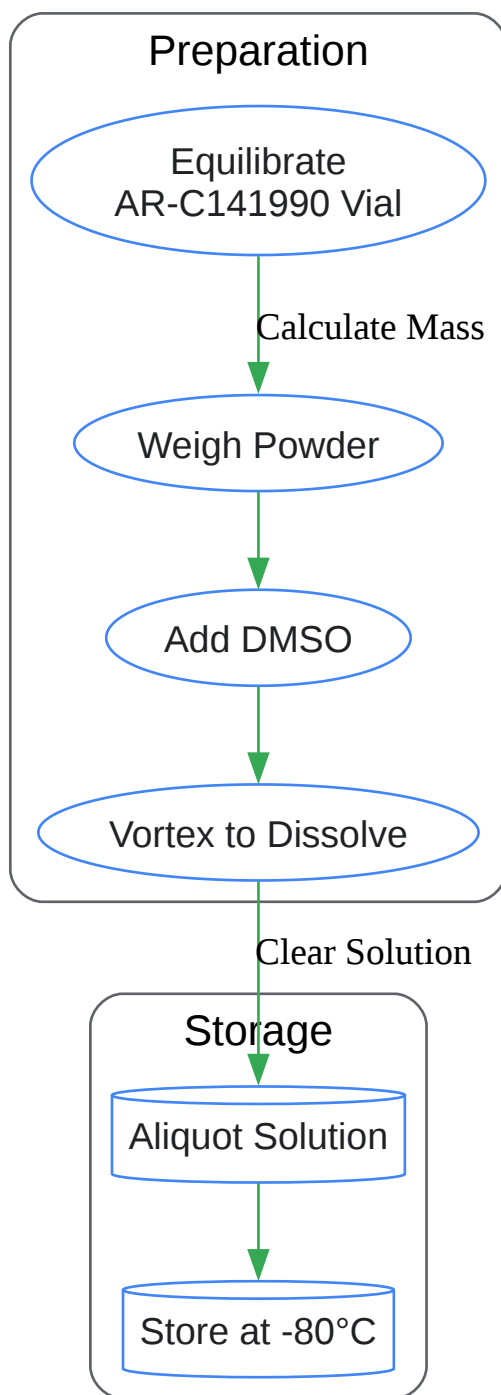
- **Pre-equilibration:** Before opening, allow the vial of **AR-C141990** hydrochloride powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture onto the hygroscopic powder.

- **Mass Calculation:** To prepare a 10 mM stock solution, calculate the required mass of **AR-C141990** hydrochloride. For example, to prepare 1 mL of a 10 mM stock solution:
  - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 529.05 \text{ g/mol} = 5.29 \text{ mg}$
- **Weighing:** Carefully weigh out the calculated mass (e.g., 5.29 mg) of **AR-C141990** hydrochloride powder using a precision balance and place it into a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of DMSO to the tube containing the powder. For a 10 mM solution with 5.29 mg of powder, this would be 1 mL of DMSO.
- **Dissolution:** Vortex the solution gently for 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained. If necessary, gentle warming in a water bath (37°C) can aid dissolution.
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile cryogenic vials.[\[3\]](#)
- **Storage:** Store the aliquots at -80°C for long-term storage, where they are reported to be stable for up to one year.[\[1\]](#) For short-term use (up to one week), storage at 4°C is possible.[\[1\]](#)

## Visualized Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **AR-C141990** stock solution.

## Workflow for AR-C141990 Stock Solution Preparation

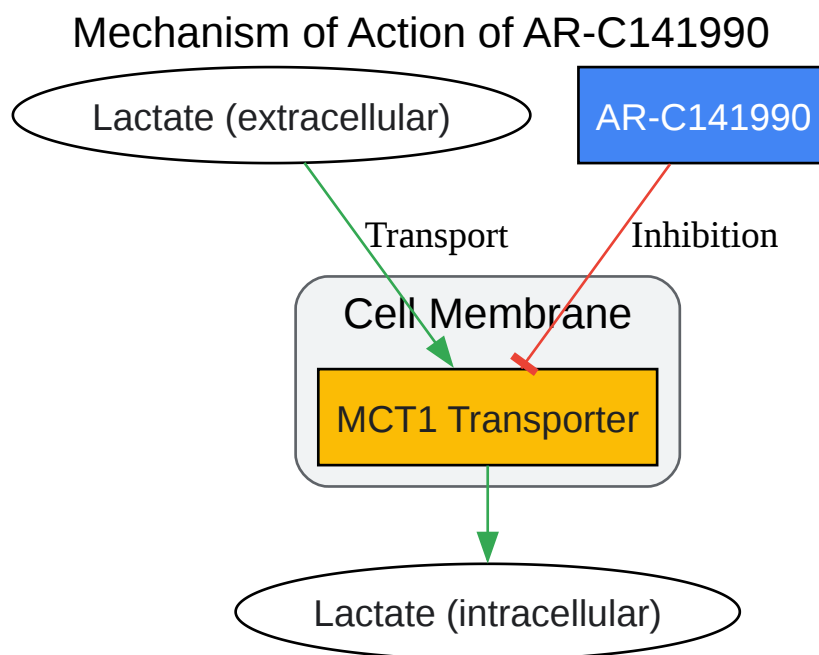


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Caption: A flowchart of the **AR-C141990** stock solution preparation process.

## Signaling Pathway Inhibition by AR-C141990

**AR-C141990** functions by inhibiting the Monocarboxylate Transporter 1 (MCT1). This transporter is responsible for the efflux and influx of lactate and other monocarboxylates, playing a critical role in cellular metabolism, particularly in cancer cells and activated lymphocytes. By blocking MCT1, **AR-C141990** disrupts these metabolic processes.



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Caption: **AR-C141990** inhibits the MCT1-mediated transport of lactate.

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## References

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- 2. [medchemexpress.com](http://medchemexpress.com) [[medchemexpress.com](http://medchemexpress.com)]

- 3. medchemexpress.cn [medchemexpress.cn]
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